

The 5-Nitro-2-Aminobenzamide Scaffold: A Technical Guide to Structure-Activity Relationships

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Compound of Interest

Compound Name: 5-Nitro-2-[(pyridin-3-ylmethyl)amino]benzamide

CAS No.: 335210-41-8

Cat. No.: B2978205

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Part 1: Executive Summary & Chemical Foundation

The 5-nitro-2-aminobenzamide scaffold represents a "privileged structure" in medicinal chemistry, characterized by a unique electronic push-pull system that facilitates diverse biological interactions. Unlike generic benzamides, the specific substitution pattern—an electron-donating amino group at C2 and a strong electron-withdrawing nitro group at C5—creates a polarized molecular architecture ideal for targeting specific enzymatic pockets and metal-binding domains.

This guide analyzes the Structure-Activity Relationship (SAR) of this scaffold across two primary therapeutic axes: Antiviral agents (specifically targeting HIV-1 NCp7 via zinc ejection) and Anticancer agents (inhibiting PARP-1 and HDAC).

The Chemical Core: Electronic & Structural Logic

The efficacy of this scaffold relies on three critical structural features:

- The C2-Amino / C1-Amide Motif: This forms a planar pseudo-ring via intramolecular hydrogen bonding between the C2-amine hydrogen and the C1-carbonyl oxygen. This conformation mimics the nucleobase structure required for binding to PARP active sites.
- The C5-Nitro Group: This group serves two roles:
 - Electronic Tuning: It significantly lowers the pKa of the C2-amine, altering its hydrogen bond donor capability.
 - Bioactivatable Warhead: Under hypoxic conditions (tumors) or specific enzymatic catalysis, the nitro group can be reduced to a nitroso or hydroxylamine species, which are potent electrophiles capable of ejecting zinc from zinc-finger proteins.
- The Amide Linker: The nitrogen of the amide allows for the attachment of "tail" groups (R-groups) that determine specificity (e.g., reaching the surface recognition domain of HDACs).

Part 2: Detailed Structure-Activity Relationship (SAR)

The following SAR analysis synthesizes data from antiviral and anticancer campaigns.

The C1-Amide Terminus (The "Tail")

- Primary Amides (-CONH₂): Essential for PARP-1 inhibition. The unsubstituted amide hydrogens form critical hydrogen bonds with Gly863 and Ser904 in the PARP catalytic pocket. Substitution here often abolishes PARP activity but opens the door to other targets.
- Aryl-Substituted Amides (-CONHR):
 - HDAC Inhibition: Attaching a hydrophobic linker capped with a zinc-binding group (ZBG) or a surface recognition motif (e.g., a thiophene or pyridine ring) shifts activity toward Histone Deacetylase (HDAC) inhibition.
 - Antimicrobial Activity: N-(4-methoxyphenyl) substitutions have shown enhanced potency against *C. albicans* and *A. fumigatus*, likely due to increased lipophilicity facilitating cell wall penetration.

The C2-Amino Group (The "Anchor")

- **Unsubstituted (-NH₂):** Critical for the intramolecular H-bond that locks the conformation. Alkylation of this amine disrupts planarity and generally reduces potency across both PARP and antiviral assays.
- **Bioisosteres:** Replacing the amino group with a hydroxyl (-OH) generally retains some activity (salicylamide derivatives) but alters the hydrogen bond donor/acceptor profile, often reducing selectivity.

The C5-Nitro Group (The "Warhead")

- **Electron Withdrawal:** The nitro group enhances the acidity of the amide proton, strengthening interactions with target residues.
- **Reduction Potential:** In antiviral applications (HIV-1), the 5-nitro group acts as a prodrug moiety. Upon metabolic reduction to the 5-nitroso intermediate, it attacks the sulfur atoms of the CCHC zinc fingers in the HIV-1 Nucleocapsid protein (NCp7), causing zinc ejection and viral inactivation.
- **Substitution:** Replacing the 5-nitro group with a halide (Cl, Br) or a methyl group often results in a significant loss of "zinc-ejecting" capability, though it may retain PARP inhibitory baseline activity.

Summary Table: SAR Functional Switch

Structural Modification	Effect on Electronic State	Primary Therapeutic Shift
C1-Amide: -H (Primary)	High Polarity, H-bond Donor	PARP-1 Inhibition (DNA Repair Blockade)
C1-Amide: -Aryl/Linker	Increased Lipophilicity	HDAC Inhibition or Antimicrobial
C5-Nitro: Retention	High Electron Withdrawal	Antiviral (Zn-ejection) / Hypoxic Cytotoxicity
C5-Nitro: Reduction to -NH ₂	Electron Donation	Loss of Zn-ejection; Potential for Kinase inhibition

Part 3: Experimental Protocols

Protocol A: Synthesis of the Core Scaffold (2-Amino-5-nitrobenzoic Acid)

Rationale: This "green" oxidative cleavage of 5-nitroisatin is superior to the nitration of anthranilic acid due to higher regioselectivity and cleaner workup.

Reagents: 5-Nitroisatin (1.0 eq), NaOH (1 M), 30% H₂O₂ (1.5 eq), Glacial Acetic Acid.

- Dissolution: Suspend 5-nitroisatin (10 mmol) in 1 M NaOH (50 mL). The solution will turn deep purple/red due to ring opening to the isatinate.
- Oxidation: Cool to 10°C. Add 30% H₂O₂ dropwise over 20 minutes. Maintain temperature <15°C to prevent decarboxylation.
 - Mechanism:[1][2][3][4] H₂O₂ attacks the α-keto carbonyl, leading to oxidative cleavage of the C2-C3 bond.
- Reaction: Stir at room temperature for 2 hours. The color will shift to yellow/orange.
- Precipitation: Acidify carefully with glacial acetic acid to pH 3-4. The product, 2-amino-5-nitrobenzoic acid, precipitates as yellow needles.
- Purification: Filter, wash with cold water, and recrystallize from ethanol/water.
 - Validation: Melting point should be sharp (approx. 265-270°C dec).[5]

Protocol B: Amidation to 5-Nitro-2-aminobenzamide

Rationale: Direct coupling using standard agents can be sluggish due to the deactivated aniline. Using the Isatoic Anhydride intermediate is the most robust method.

- Cyclization: Reflux 2-amino-5-nitrobenzoic acid with triphosgene (0.35 eq) in dry THF to form 5-nitroisatoic anhydride.
- Amidation: Treat the anhydride with the desired amine (e.g., ammonia for primary amide, or aniline derivatives) in DMF at 80°C.

- Observation: Evolution of CO₂ marks the reaction progress.
- Isolation: Pour into ice water. The benzamide derivative precipitates.

Protocol C: In Vitro Zinc Ejection Assay (Antiviral Screen)

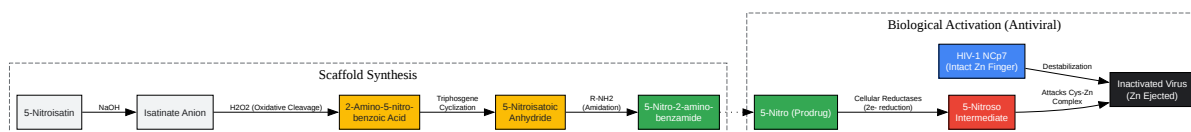
Rationale: Validates the activity of the 5-nitro group against HIV-1 NCp7.

- Preparation: Recombinant HIV-1 NCp7 protein (10 µM) is incubated in Tris buffer (pH 7.0) containing Trp (tryptophan) which fluoresces upon zinc binding/release changes.
- Treatment: Add test compound (1-100 µM).
- Measurement: Monitor fluorescence quenching of the Trp37 residue (excitation 280 nm, emission 340 nm).
 - Result Interpretation: A decrease in fluorescence intensity correlates with zinc ejection and unfolding of the protein zinc finger.

Part 4: Visualizations

Synthesis & Activation Pathway

This diagram illustrates the synthesis of the core scaffold and its biological activation pathway (Nitro-to-Nitroso) for antiviral activity.

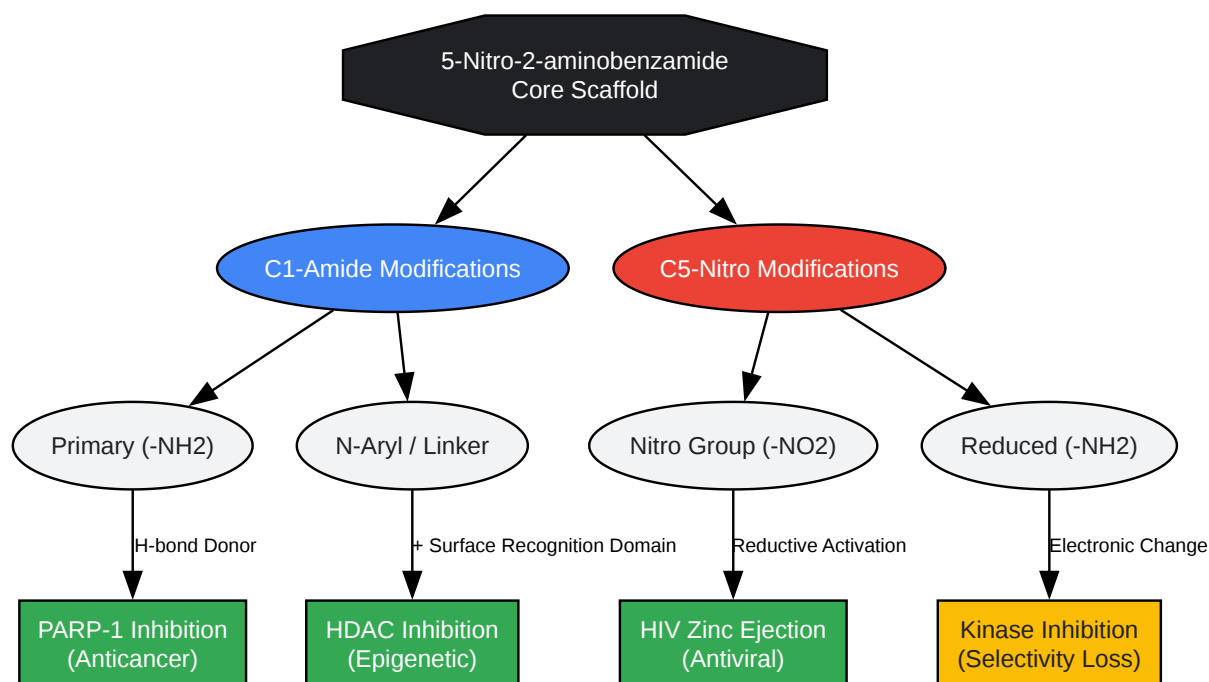


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Caption: Synthetic route from 5-nitroisatin and subsequent reductive activation mechanism for HIV-1 zinc finger disruption.

SAR Logic Map

This diagram maps specific structural modifications to their therapeutic outcomes.



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Caption: Decision tree for structural modifications of the scaffold and resulting therapeutic indications.

References

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